

Personal protective equipment for handling Indocyanine green-d7

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Compound of Interest

Compound Name: Indocyanine green-d7

Cat. No.: B15556710

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Essential Safety and Handling Guide for Indocyanine green-d7

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Indocyanine green-d7**. The following procedures are designed to ensure safe operational use and proper disposal, fostering a secure laboratory environment.

Indocyanine green-d7 is a fluorescent dye used in various research and medical applications. While generally stable, it is classified as causing skin irritation, serious eye irritation, and potential respiratory irritation.[1][2][3] Adherence to the following protocols is essential to minimize exposure and ensure safe handling.

Personal Protective Equipment (PPE)

A comprehensive assessment of the work area and planned procedures is necessary to determine the appropriate PPE.[4] The minimum required PPE for handling **Indocyanine green-d7** includes:

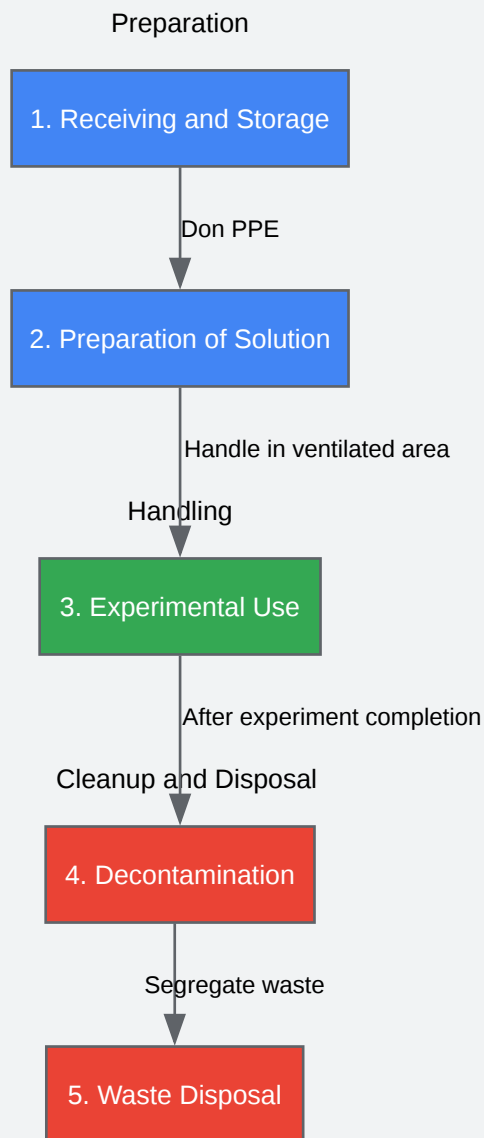
- **Body Protection:** A lab coat or gown should be worn to protect clothing and skin from potential splashes.[5] For tasks with a higher risk of exposure, fire/flame resistant and impervious clothing is recommended.

- **Eye and Face Protection:** Tightly fitting safety goggles with side-shields are mandatory to protect against dust particles and splashes. A face shield may be necessary for procedures with a high risk of splashing. All eye and face protection must be marked with "Z87" to signify adherence to ANSI Z87.1 standards.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, must be worn. Gloves should be inspected before use and removed immediately if contaminated, followed by hand washing. For increased protection, consider double-gloving.
- **Respiratory Protection:** When working with the powdered form or in areas with inadequate ventilation, a respirator may be required to prevent inhalation of dust.

Operational Plan: Step-by-Step Handling Procedure

Proper handling techniques are critical to prevent contamination and exposure. The following workflow outlines the safe handling of **Indocyanine green-d7** from receipt to disposal.

Operational Workflow for Handling Indocyanine green-d7



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*Operational Workflow for Handling **Indocyanine green-d7***

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.

- Store in a cool, well-ventilated place, away from sources of ignition, according to the product insert.

2. Preparation of Solution:

- Work in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust.
- Wear all required PPE.
- Reconstitute the lyophilized powder using sterile techniques. The solution should be used within 6 hours of preparation. If any precipitate is present, the solution must be discarded.

3. Experimental Use:

- Handle the solution with care to avoid splashes and aerosol generation.
- Keep containers closed when not in use.

4. Decontamination:

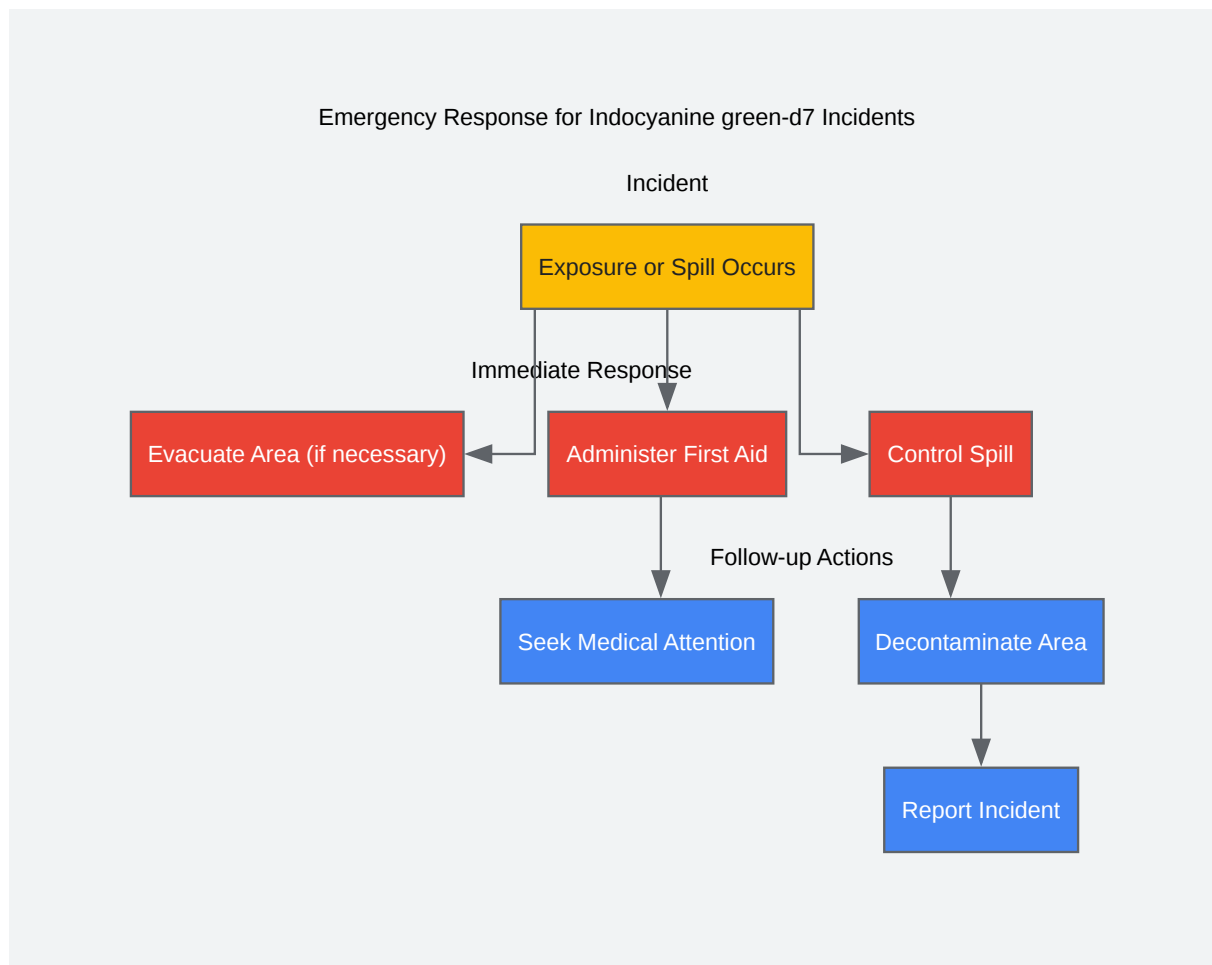
- After use, decontaminate all surfaces and equipment with an appropriate cleaning agent.
- Remove and dispose of contaminated PPE as hazardous waste.

5. Waste Disposal:

- All waste materials, including unused solutions, contaminated gloves, and wipes, should be collected in a designated hazardous waste container.
- Dispose of the waste through a licensed hazardous material disposal company, following all federal and local regulations. Never pour the chemical down the drain.

Emergency Procedures

In the event of an exposure or spill, immediate action is crucial.



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*Emergency Response for **Indocyanine green-d7** Incidents*

First Aid Measures:

- **Inhalation:** If breathing is difficult, move the person to fresh air and keep them at rest. Seek medical attention if symptoms persist.
- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation occurs.
- **Eye Contact:** Rinse cautiously with water for at least 15 minutes, holding the eyelids apart. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.

- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

Spill Response:

- Evacuate unnecessary personnel from the area.
- Wear appropriate PPE, including respiratory protection if dust is present.
- Avoid breathing dust or vapors.
- Prevent the spill from entering drains or waterways.
- Collect the spilled material and place it in a suitable container for disposal.

Quantitative Data Summary

Parameter	Value	Reference
Chemical Formula	C43H40D7N2NaO6S2	N/A
Appearance	Lyophilized green powder	
Sodium Iodide Content	No more than 5%	
Reconstituted Stability	Use within 6 hours	
Hazard Classifications	Skin Irritation (Category 2), Eye Irritation (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3)	

This guide is intended to provide essential safety information. Always refer to the specific Safety Data Sheet (SDS) for **Indocyanine green-d7** and your institution's safety protocols before handling this chemical.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. carlroth.com [carlroth.com]
- 4. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 5. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
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